

Personal protective equipment for handling ZD-0892

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZD-0892

Cat. No.: B071216

[Get Quote](#)

Essential Safety and Handling Guide for ZD-0892

This document provides crucial safety and logistical information for the handling and disposal of **ZD-0892**, a potent, investigational neutrophil elastase inhibitor developed by AstraZeneca.[1][2][3] While a specific Safety Data Sheet (SDS) for **ZD-0892** is not publicly available, this guide is based on best practices for handling potent pharmaceutical compounds in a laboratory setting. Researchers, scientists, and drug development professionals should use this information as a foundational guide and always supplement it with their institution's specific safety protocols.

Compound Information:

Identifier	Value
Chemical Name	ZD-0892
Molecular Formula	C ₂₄ H ₃₂ F ₃ N ₃ O ₅ [4]
CAS Number	171964-73-1[5]
Mechanism of Action	Neutrophil elastase inhibitor[2][3]
Development Status	Discontinued Phase I clinical trials[1][2][3]
Intended Use	Investigational treatment for COPD and PVD[1][2]

Personal Protective Equipment (PPE)

Given that **ZD-0892** is a potent investigational compound intended for pharmacological activity, a high degree of caution is warranted. The following PPE is recommended as a minimum requirement for handling **ZD-0892** in a laboratory setting.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Hand Protection	Double-gloving with nitrile gloves	Thicker, chemical-resistant gloves (e.g., butyl rubber)
Eye/Face Protection	Safety glasses with side shields	Chemical splash goggles or a full-face shield
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	A NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates (e.g., N95 or P100) should be used when handling larger quantities or when there is a risk of aerosolization.
Body Protection	A dedicated lab coat, fully buttoned, with tight-fitting cuffs.	A disposable, chemical-resistant gown or coveralls.
Foot Protection	Closed-toe shoes	Chemical-resistant shoe covers

Operational Handling and Disposal Plan

Engineering Controls:

- **Ventilation:** All handling of **ZD-0892** powder should be performed in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- **Designated Area:** Establish a designated area for handling and weighing **ZD-0892**. This area should be clearly marked and restricted to authorized personnel.

Procedural Guidance:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare all required equipment and materials in the designated handling area to minimize movement of the compound.
- **Weighing:** Use a balance inside a fume hood or containment enclosure. Use anti-static weighing dishes to prevent dispersal of the powder.
- **Dissolving:** If preparing a solution, add the solvent to the **ZD-0892** powder slowly to avoid splashing. Cap the container securely before mixing.
- **Decontamination:** After handling, decontaminate all surfaces with an appropriate solvent (e.g., 70% ethanol), followed by a cleaning agent. Decontaminate all reusable equipment.
- **Disposal:** All disposable PPE and materials that have come into contact with **ZD-0892** should be considered hazardous waste.
 - **Solid Waste:** Collect in a dedicated, labeled, and sealed hazardous waste container.
 - **Liquid Waste:** Collect in a labeled, sealed, and appropriate hazardous waste container. Do not pour down the drain.
 - Follow all local, state, and federal regulations for the disposal of chemical waste.

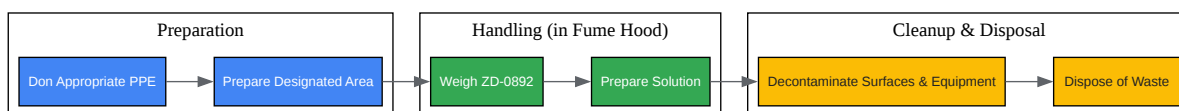
Spill Response:

- **Evacuate:** Immediately evacuate the affected area.
- **Notify:** Inform your supervisor and institutional safety officer.
- **Secure:** Restrict access to the spill area.
- **Clean-up (if trained):** Only personnel trained in hazardous spill response should perform clean-up.
 - Don appropriate PPE, including respiratory protection.

- For small powder spills, gently cover with an absorbent material designed for chemical spills. Do not sweep, as this can create dust.
- For liquid spills, absorb with an inert, non-combustible absorbent material.
- Collect all contaminated materials in a sealed, labeled hazardous waste container.
- Decontaminate the spill area thoroughly.

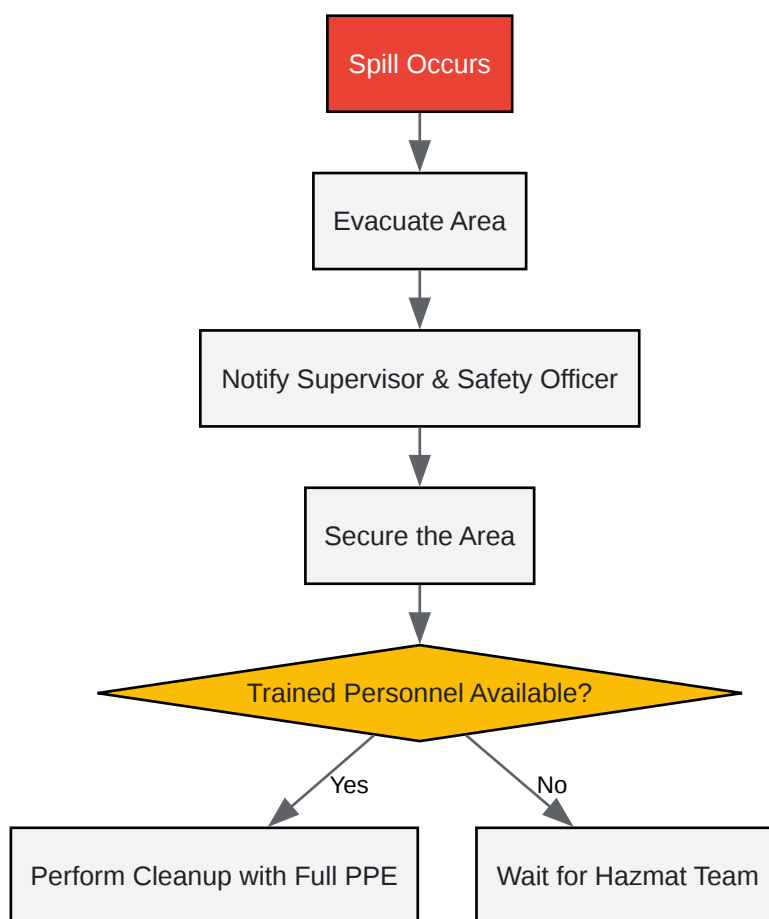
Visualized Workflows

The following diagrams illustrate key workflows for handling **ZD-0892**.



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **ZD-0892**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ZD-0892 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 2. ZD-0892 AstraZeneca - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. ZD 0892 - AdisInsight [adisinsight.springer.com]
- 4. GSRS [precision.fda.gov]
- 5. cymitquimica.com [cymitquimica.com]

- To cite this document: BenchChem. [Personal protective equipment for handling ZD-0892]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071216#personal-protective-equipment-for-handling-zd-0892]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com